An In-depth Technical Guide to Organotin Chemistry and Its Applications

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Compound of Interest

Compound Name:	*Tributyl(trimethylsilylmethyl)tin*
CAS No.:	*77425-85-5*
Cat. No.:	*B1590621*

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This guide provides a comprehensive overview of organotin chemistry, from its fundamental principles to its diverse applications. It is intended for researchers, scientists, and professionals in drug development and materials science who seek a deeper understanding of the synthesis, properties, and practical uses of these versatile organometallic compounds. This document moves beyond a simple recitation of facts to explain the underlying causality of experimental choices and provide self-validating protocols, ensuring both scientific integrity and practical utility.

Introduction to Organotin Chemistry: A Historical and Structural Perspective

The field of organotin chemistry dates back to 1849 with the synthesis of diethyltin diiodide by Edward Frankland.[1][2] However, it was the discovery of their industrial applications in the mid-20th century, particularly as stabilizers for polyvinyl chloride (PVC), that propelled significant advancements in this area.[1][2] Organotin compounds are characterized by the presence of at least one tin-carbon (Sn-C) bond.[3] The number and nature of the organic substituents (R) attached to the tin atom fundamentally dictate the compound's physical, chemical, and biological properties.

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Organotin compounds are primarily found in the +4 oxidation state (Sn(IV)) and are classified into four main categories based on the number of organic groups attached to the tin atom: mono-, di-, tri-, and tetraorganotins (RnSnX4-n, where n = 1-4 and X is an anionic group).[4] The geometry around the tin atom is typically tetrahedral for tetraorganotins, while mono-, di-, and triorganotins can exhibit higher coordination numbers (5 or 6), leading to trigonal bipyramidal or octahedral geometries, especially with electronegative substituents.[3][4]

Tin(II) organometallics are less common and are generally only stable when the organic substituents are sterically bulky.[5]

Synthesis of Organotin Compounds: Core Methodologies

The synthesis of organotin compounds can be achieved through several key methods. The choice of method often depends on the desired substitution pattern and the scale of the reaction.

Alkylation of Tin Halides

A primary industrial method for synthesizing organotin compounds involves the alkylation of tin tetrachloride (SnCl4) using organometallic reagents such as Grignard reagents (RMgX) or organoaluminum compounds (R3Al).[1]

Experimental Protocol: Synthesis of Tetrabutyltin

- Reaction Setup: In a flame-dried, three-necked flask equipped with a mechanical stirrer, a dropping funnel, and a reflux condenser under an inert atmosphere (e.g., nitrogen or argon), place magnesium turnings.
- Grignard Reagent Formation: Add a solution of butyl bromide in anhydrous diethyl ether dropwise to the magnesium turnings to initiate the formation of the Grignard reagent (butylmagnesium bromide).
- Alkylation: Cool the Grignard reagent solution in an ice bath. Add a solution of tin tetrachloride in an anhydrous solvent (e.g., toluene) dropwise to the Grignard reagent. The reaction is typically exothermic and should be controlled by the rate of addition.

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- Reaction Completion and Work-up: After the addition is complete, the reaction mixture is typically stirred at room temperature or gently heated to ensure complete reaction. The reaction is then quenched by the slow addition of a saturated aqueous solution of ammonium chloride.

- Extraction and Purification: The organic layer is separated, and the aqueous layer is extracted with an organic solvent (e.g., diethyl ether). The combined organic layers are washed with brine, dried over an anhydrous drying agent (e.g., magnesium sulfate), and the solvent is removed under reduced pressure to yield crude tetrabutyltin.

- Purification: The crude product is then purified by vacuum distillation.

Kocheshkov Redistribution

For the synthesis of organotin halides (RnSnX4-n), the Kocheshkov redistribution reaction is a crucial method. This reaction involves the stoichiometric reaction of a tetraorganotin compound (R4Sn) with a tin tetrahalide (SnX4). The stoichiometry of the reactants determines the primary product.

Experimental Protocol: Synthesis of Tributyltin Chloride

This protocol is based on the redistribution reaction between tetrabutyltin and tin tetrachloride.[6]

- Reactant Preparation: Prepare tin tetrachloride and tetrabutyltin in a 1:1 molar ratio.[6]

- Reaction Setup: In a jacketed reaction kettle equipped with a stirrer, add the tetrabutyltin. Begin stirring and cool the vessel to below 0°C using chilled water.[6]

- Vacuum and Addition: Evacuate the reaction kettle to the ultimate vacuum and then close the vacuum valve.[6]

- Controlled Reaction: Add the tin tetrachloride dropwise while maintaining the internal temperature between -10°C and 0°C.[6]

- Reaction Completion: After the addition is complete, continue the reaction for an additional 30 minutes.[6]

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- Washing: Transfer the reaction mixture to a washing kettle and add pure water. Stir the mixture and then allow it to stand for phase separation.[6]
- Separation and Drying: Separate the lower aqueous layer containing monobutyltin trichloride. The upper organic phase, which is the desired tributyltin chloride, is then dried under vacuum at a temperature of 90-110°C.[6]
- Final Product: After drying, cool the material to obtain the tributyltin chloride product.[6]

Synthesis of Organotin Carboxylates

Organotin carboxylates are an important class of compounds with applications as catalysts and biological agents. They are typically synthesized by reacting organotin oxides or halides with carboxylic acids or their salts.

Experimental Protocol: Synthesis of a Triorganotin(IV) Carboxylate

This is a general procedure for the synthesis of triorganotin(IV) complexes of the type R3SnL, where L is a carboxylate ligand.

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser, dissolve the carboxylic acid ligand in an anhydrous organic solvent such as toluene or methanol.
- Reactant Addition: Add an equimolar amount of the corresponding triorganotin(IV) chloride (e.g., triphenyltin chloride, tributyltin chloride) or bis(triorganotin) oxide to the solution.
- Reaction: Reflux the reaction mixture for several hours. If starting from the chloride, a base like triethylamine may be added to neutralize the HCl formed. If starting from the oxide, water is a byproduct and can be removed azeotropically using a Dean-Stark trap if toluene is the solvent.
- Isolation: After the reaction is complete, cool the mixture. If a precipitate has formed, it can be collected by filtration. If the product is soluble, the solvent is removed under reduced pressure.
- Purification: The crude product can be purified by recrystallization from a suitable solvent or by column chromatography.

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Key Applications of Organotin Compounds

Organotin compounds have a broad range of industrial and scientific applications, stemming from their unique chemical and physical properties.[1]

Polymer Chemistry: PVC Stabilization and Catalysis

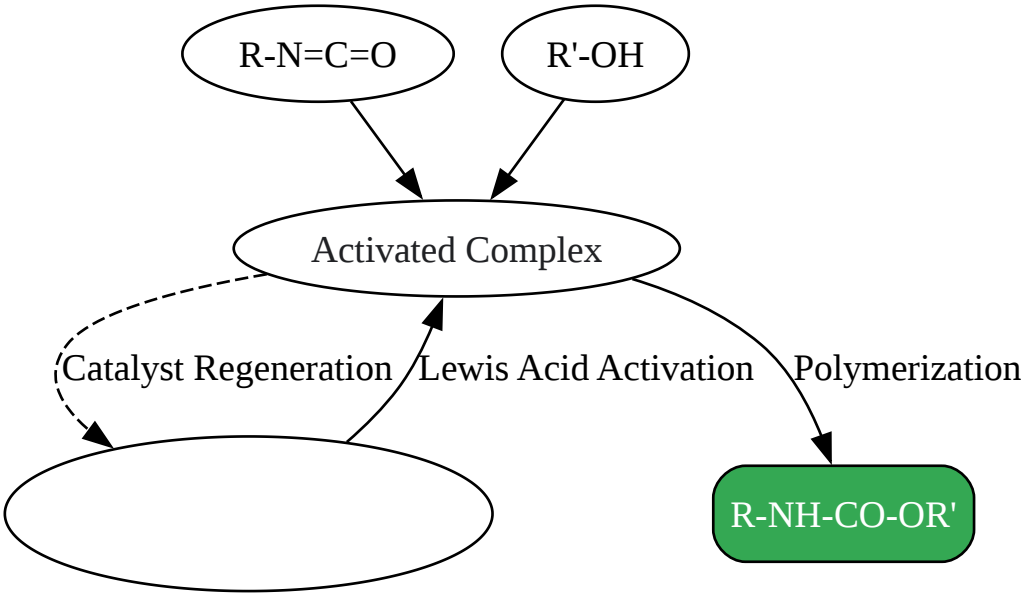
PVC Stabilization: One of the largest applications of organotin compounds is as heat stabilizers for polyvinyl chloride (PVC).[3][7] During processing at high temperatures, PVC undergoes dehydrochlorination, leading to discoloration and embrittlement.[8] Organotin stabilizers, particularly dialkyltin carboxylates and thiolates, prevent this degradation.[3][7] The mechanism involves the substitution of labile chlorine atoms on the PVC chain with the more stable ligands from the organotin compound, and the scavenging of HCl.[8][9]

Experimental Protocol: Evaluation of PVC Heat Stability

- Film Preparation: Prepare PVC films by mixing PVC resin (100 parts), a plasticizer like dioctyl phthalate (DOP) (60 parts), and the organotin stabilizer (e.g., 2 parts per hundred of resin, phr).[8] The mixture is gelled at a specific temperature (e.g., 140°C) for a set time (e.g., 15 minutes).[8]
- Heat Stability Test: Place the prepared films in a forced convection air-circulating oven at a set temperature (e.g., 160-180°C).[8]
- Analysis: Monitor the degradation of the PVC films over time. This can be done by:
  - Visual Inspection: Observing changes in color (discoloration).
  - HCl Evolution Measurement: Using a PVC thermomat to measure the time until the onset of HCl evolution.[8]
  - Spectroscopic Analysis: Using FTIR spectroscopy to monitor changes in the chemical structure of the polymer, such as the formation of polyene sequences.[8]
  - Thermogravimetric Analysis (TGA): To determine the degradation temperature of the stabilized PVC compared to an unstabilized control.[8]

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Catalysis in Polyurethane Formation: Diorganotin compounds, such as dibutyltin dilaurate (DBTDL), are highly effective catalysts for the formation of polyurethanes from isocyanates and polyols.[10][11] They act as Lewis acids, activating the reactants and facilitating the polymerization process.[10] The catalytic activity of organotin compounds is significantly higher than that of many other catalysts, allowing for rapid curing and production.[10]



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Organic Synthesis: The Stille Cross-Coupling Reaction

The Stille reaction is a palladium-catalyzed cross-coupling reaction between an organostannane and an organic halide or triflate, forming a new carbon-carbon bond.[12][13] This reaction is a cornerstone of modern organic synthesis due to its broad functional group tolerance and the stability of organostannane reagents to air and moisture.[14][15]

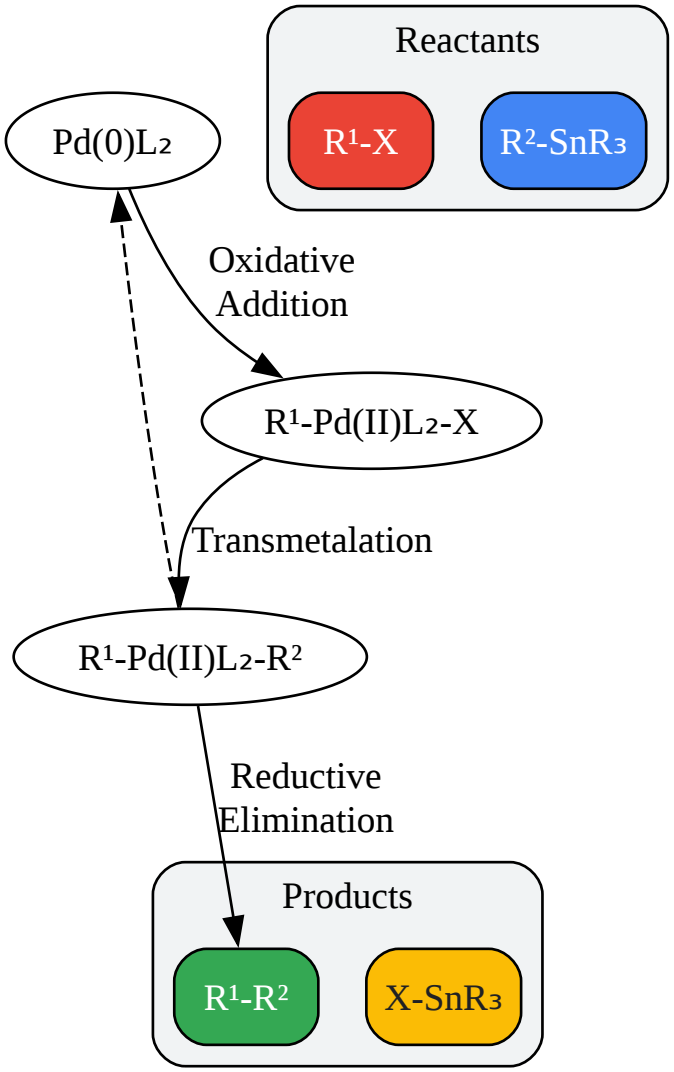
Mechanism of the Stille Coupling:

The catalytic cycle of the Stille reaction involves three key steps:[12][13]

- Oxidative Addition: The active Pd(0) catalyst reacts with the organic halide (R1-X) to form a Pd(II) complex.
- Transmetalation: The organostannane (R2-SnR3) transfers its organic group (R2) to the palladium center, displacing the halide.

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- Reductive Elimination: The two organic groups (R1 and R2) are eliminated from the palladium complex as the coupled product (R1-R2), regenerating the Pd(0) catalyst.



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Experimental Protocol: A General Procedure for the Stille Coupling

This protocol is a representative example and may require optimization for specific substrates. [14]

- Reaction Setup: To a flame-dried round-bottom flask under an inert atmosphere, add the organic halide (1 equivalent), a palladium catalyst (e.g., Pd(PPh3)4, 1-5 mol%), and a suitable solvent (e.g., anhydrous DMF or toluene).[14]

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- Reagent Addition: Add any necessary additives, such as copper(I) iodide (CuI) or lithium chloride (LiCl), which can enhance the reaction rate.[14] Then, add the organostannane reagent (1.1-1.5 equivalents).[14]

- Reaction Conditions: Heat the reaction mixture to the desired temperature (e.g., 40-100°C) and monitor the reaction progress by TLC or GC-MS.[14]

- Work-up: Upon completion, cool the reaction mixture and transfer it to a separatory funnel. Dilute with an appropriate organic solvent and wash with an aqueous solution to remove tin byproducts. A common method is to wash with a saturated aqueous solution of potassium fluoride (KF), which precipitates the tin salts as insoluble fluorides that can be filtered off.[14]

- Purification: The organic layer is dried, and the solvent is removed under reduced pressure. The crude product is then purified by column chromatography on silica gel.

Biocidal and Medicinal Applications

Biocidal Properties: Triorganotin compounds, such as tributyltin (TBT) and triphenyltin (TPT) derivatives, exhibit potent biocidal activity against a wide range of organisms, including fungi, bacteria, and marine fouling organisms.[16] This has led to their use as wood preservatives and, historically, as antifouling agents in marine paints.[16] The biocidal mechanism is believed to involve the interaction of the organotin compound with sulfhydryl groups in proteins and the disruption of mitochondrial function.[17] However, due to their high toxicity and environmental persistence, the use of organotins as antifouling agents is now heavily restricted.[16]

Medicinal Chemistry and Anticancer Research: There is growing interest in the potential of organotin compounds as therapeutic agents, particularly as anticancer drugs.[2][4] Certain organotin(IV) complexes have shown significant in vitro cytotoxicity against various cancer cell lines, in some cases exceeding the activity of cisplatin.[4] The proposed mechanism of action involves the induction of apoptosis (programmed cell death) through the mitochondrial pathway and cell cycle arrest.[1][18] The interaction of organotin compounds with DNA, potentially at the external phosphate groups, is also thought to play a role in their anticancer activity.[2][18] Research is ongoing to develop organotin compounds with improved selectivity for cancer cells and reduced systemic toxicity.[18]

Analytical Methods for Organotin Compounds

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The detection and quantification of organotin compounds, especially at trace levels in environmental and biological samples, require sensitive and specific analytical techniques. Gas chromatography (GC) and liquid chromatography (LC) coupled with various detectors are the most common methods.[12][19]

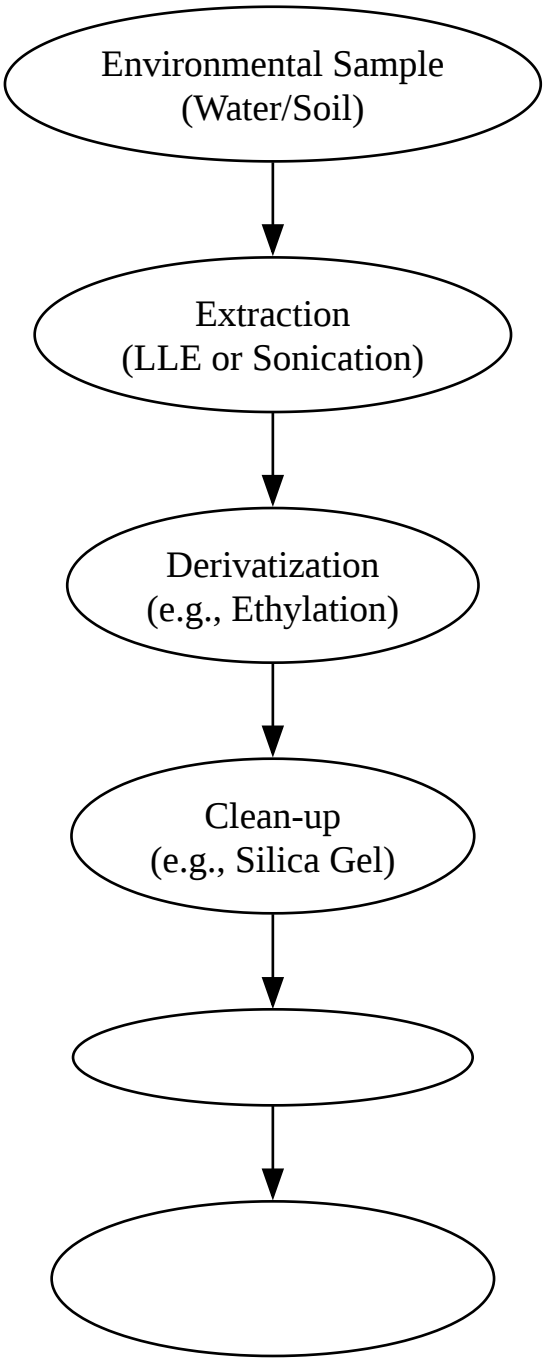
Experimental Protocol: Determination of Organotins in Environmental Samples by GC-MS

This is a general workflow for the analysis of organotins in water or soil/sediment samples.[19][20]

- Sample Preparation (Water):
  - Acidify the water sample.
  - Perform liquid-liquid extraction with an organic solvent (e.g., hexane) in the presence of a complexing agent like tropolone.[21]
- Sample Preparation (Soil/Sediment):
  - Extract the sample with a suitable solvent mixture (e.g., diethyl ether:hexane with tropolone) using sonication or pressurized solvent extraction.[20]
- Derivatization: Since many organotin compounds are not sufficiently volatile for GC analysis, a derivatization step is necessary. This typically involves ethylation or pentylation using a Grignard reagent or sodium tetraethylborate to convert the polar organotin halides or oxides into more volatile tetraalkyltin derivatives.[19][21]
- Clean-up: The extract may require a clean-up step, for example, using a silica gel column, to remove interfering matrix components.[20]
- GC-MS Analysis:
  - Inject the derivatized and cleaned-up sample into a gas chromatograph equipped with a mass spectrometer (GC-MS).
  - Use a suitable capillary column for separation of the different organotin species.

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- The mass spectrometer provides sensitive and selective detection, allowing for the identification and quantification of individual organotin compounds based on their mass spectra and retention times.[19]



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Physicochemical and Toxicological Data

The properties and toxicity of organotin compounds vary significantly with the number and type of organic substituents.

Table 1: Physicochemical Properties of Selected Organotin Compounds

Compound	Formula	Molar Mass (g/mol)	Melting Point (°C)	Boiling Point (°C)	Solubility in Water
Tetrabutyltin	(C4H9)4Sn	347.16	-97	145 (10 mmHg)	Insoluble
Tributyltin chloride	(C4H9)3SnCl	325.52	-16	142-145 (10 mmHg)	Sparingly soluble
Dibutyltin dichloride	(C4H9)2SnCl2	303.84	43	135 (10 mmHg)	Slightly soluble, hydrolyzes
Triphenyltin chloride	(C6H5)3SnCl	385.47	106	240 (13.5 mmHg)	Insoluble, reacts with water[16]
Dibutyltin dilaurate	(C4H9)2Sn(OCOC11H23)2	631.56	22-25	>250 (decomposes)	Insoluble

Data compiled from various sources.[16][22][23]

Table 2: Acute Toxicity of Selected Organotin Compounds in Rats (Oral LD50)

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Compound	LD50 (mg/kg)	Toxicity Class
Trimethyltin chloride	12.6	Highly Toxic
Triethyltin chloride	10	Highly Toxic
Tributyltin chloride	129 - 218	Toxic
Triphenyltin chloride	136	Toxic
Dibutyltin dichloride	100 - 200	Toxic
Dioctyltin dichloride	>4000	Slightly Toxic
Tetrabutyltin	>4000	Slightly Toxic

Data compiled from various sources.[24][25][26][27] Note: Toxicity can vary depending on the specific study and animal strain.

The general trend for toxicity is: R3SnX > R2SnX2 > RSnX3 > R4Sn.[18] The toxicity of trialkyltin compounds also depends on the length of the alkyl chain, with trimethyltin and triethyltin being the most toxic to mammals.[24]

Conclusion and Future Outlook

Organotin chemistry remains a vibrant and important field with a rich history and a wide array of applications. From stabilizing everyday plastics to enabling the synthesis of complex organic molecules and showing promise in the fight against cancer, the utility of these compounds is undeniable. However, the significant toxicity and environmental concerns associated with some organotin compounds, particularly the tri-substituted derivatives, have led to increased regulation and a search for safer alternatives.

Future research in this area will likely focus on several key aspects:

- Green Synthesis: Developing more environmentally benign synthetic routes to organotin compounds.
- Catalyst Development: Designing novel and more efficient organotin-based catalysts for polymerization and organic synthesis.

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- Medicinal Chemistry: Synthesizing and evaluating new organotin complexes with high anticancer activity and low systemic toxicity.
- Safer Materials: Creating new organotin-based materials, such as stabilizers and biocides, with improved environmental profiles.

By leveraging a deep understanding of their structure-activity relationships, the scientific community can continue to harness the beneficial properties of organotin compounds while mitigating their risks.

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